

Spectroscopic Profile of Diethylthiocarbamoyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: *Diethylthiocarbamoyl chloride*

CAS No.: *88-11-9*

Cat. No.: *B014096*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Diethylthiocarbamoyl chloride** (CAS No. 88-11-9). Due to the proprietary nature of spectral databases, this guide presents illustrative data based on typical spectral regions for similar compounds. For precise, experimentally-derived data, users are advised to consult commercial spectral libraries such as the "Sigma-Aldrich Library of NMR Spectra" and the "Sigma-Aldrich Library of FT-IR Spectra" available through Wiley Science Solutions.

Spectroscopic Data Summary

The following tables summarize the expected spectroscopic data for **Diethylthiocarbamoyl chloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR) Data (Illustrative)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~1.25	Triplet	6H	-CH ₃
~3.60	Quartet	4H	-CH ₂ -

¹³C NMR (Carbon-13 NMR) Data (Illustrative)

Chemical Shift (δ) ppm	Assignment
~13	-CH ₃
~48	-CH ₂ -
~190	C=S

Infrared (IR) Spectroscopy

IR Absorption Data (Illustrative)

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2970-2850	Strong	C-H stretch (alkyl)
~1460	Medium	C-H bend (alkyl)
~1270	Strong	C-N stretch
~1150	Strong	C=S stretch (thiocarbonyl)
~780	Medium	C-Cl stretch

Mass Spectrometry (MS)

Mass Spectrometry Data (Illustrative)

m/z	Relative Intensity (%)	Assignment
151/153	Major	$[M]^+$ (Molecular ion, showing isotopic pattern for Cl)
116	Moderate	$[M - Cl]^+$
88	High	$[(C_2H_5)_2N=C=S]^+$
72	Moderate	$[(C_2H_5)_2N]^+$

Experimental Protocols

The following are generalized experimental protocols for the acquisition of spectroscopic data for a compound like **Diethylthiocarbamoyl chloride**. Instrument-specific parameters should be optimized by the operator.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- Approximately 5-10 mg of **Diethylthiocarbamoyl chloride** is accurately weighed and dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$).
- A small amount of an internal standard, such as tetramethylsilane (TMS), is added to the solution to provide a reference signal at 0 ppm.
- The solution is transferred to a clean, dry 5 mm NMR tube.

1H NMR Spectroscopy:

- Instrument: A high-resolution NMR spectrometer (e.g., 300 MHz or higher).
- Parameters:
 - Number of scans: 16-32
 - Relaxation delay: 1-2 seconds

- Pulse width: Typically 30-45 degrees
- Spectral width: 0-15 ppm

¹³C NMR Spectroscopy:

- Instrument: A high-resolution NMR spectrometer.
- Parameters:
 - Number of scans: 1024-4096 (due to the low natural abundance of ¹³C)
 - Relaxation delay: 2-5 seconds
 - Pulse program: Proton-decoupled (to simplify the spectrum to singlets for each unique carbon).
 - Spectral width: 0-220 ppm

Infrared (IR) Spectroscopy

Sample Preparation (Attenuated Total Reflectance - ATR):

- A small amount of solid **Diethylthiocarbamoyl chloride** is placed directly onto the ATR crystal.
- The pressure arm is lowered to ensure good contact between the sample and the crystal.

Data Acquisition:

- Instrument: A Fourier Transform Infrared (FT-IR) spectrometer equipped with a diamond or germanium ATR accessory.
- Parameters:
 - Spectral range: 4000-400 cm⁻¹
 - Resolution: 4 cm⁻¹

- Number of scans: 16-32
- A background spectrum of the clean, empty ATR crystal is recorded prior to the sample scan and automatically subtracted.

Mass Spectrometry (MS)

Sample Preparation:

- A dilute solution of **Diethylthiocarbamoyl chloride** is prepared in a volatile organic solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1 mg/mL.
- The solution is then further diluted to the low µg/mL or ng/mL range.

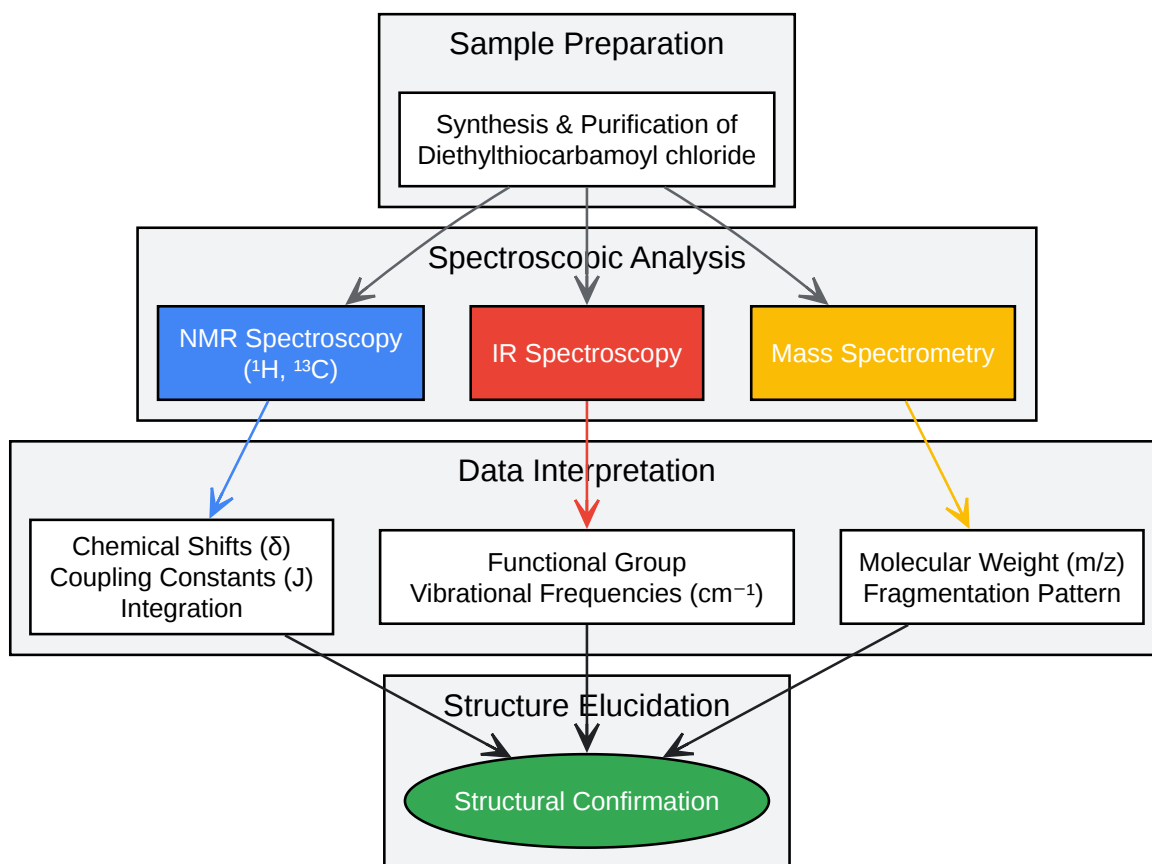
Data Acquisition (Electron Ionization - EI):

- Instrument: A mass spectrometer with an EI source, often coupled with a gas chromatograph (GC-MS) for sample introduction.
- Parameters:
 - Ionization energy: 70 eV
 - Mass range: m/z 40-400
 - The sample is introduced into the ion source where it is vaporized and bombarded with electrons, causing ionization and fragmentation. The resulting ions are then separated by their mass-to-charge ratio.

Visualization of Spectroscopic Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis of a chemical compound such as **Diethylthiocarbamoyl chloride**.

Spectroscopic Analysis Workflow for Diethylthiocarbamoyl Chloride



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Caption: Logical workflow for spectroscopic analysis.

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